

4-Bromo-3-methylthiophene-2-carbaldehyde

CAS number and identifiers

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Compound of Interest

Compound Name: 4-Bromo-3-methylthiophene-2-carbaldehyde

Cat. No.: B112441

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Technical Guide: 4-Bromo-3-methylthiophene-2-carbaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Bromo-3-methylthiophene-2-carbaldehyde**, a valuable heterocyclic building block in organic synthesis. Due to its specific substitution pattern, this compound serves as a key intermediate for the synthesis of more complex molecules, particularly in the fields of medicinal chemistry and materials science. While a dedicated CAS number for this aldehyde is not readily found in major chemical databases, this guide details its probable synthetic routes from commercially available precursors and provides relevant chemical data.

Chemical Identifiers and Properties

Given the absence of a specific CAS number for **4-Bromo-3-methylthiophene-2-carbaldehyde**, this section provides identifiers for its most immediate and stable precursors: 4-Bromo-3-methylthiophene-2-carboxylic acid and its corresponding methyl ester. These compounds are the logical starting points for the synthesis of the target aldehyde.

Table 1: Identifiers for Precursor Compounds

Identifier	4-Bromo-3-methylthiophene-2-carboxylic acid	Methyl 4-bromo-3-methylthiophene-2-carboxylate
CAS Number	265652-39-9[1]	265652-38-8[2][3]
Molecular Formula	C ₆ H ₅ BrO ₂ S[1]	C ₇ H ₇ BrO ₂ S[2][3]
IUPAC Name	4-bromo-3-methylthiophene-2-carboxylic acid	methyl 4-bromo-3-methylthiophene-2-carboxylate[3]
Synonyms	2-Thiophenecarboxylic acid, 4-bromo-3-methyl-[1]	4-bromo-3-methyl-2-Thiophenecarboxylic acid methyl ester[3]
InChI Key	TUVDPNVBUMLEHW-UHFFFAOYSA-N	ZTDYZXWQADNRRI-UHFFFAOYSA-N[2][3]
SMILES	CC1=C(C(=O)O)SC=C1Br	COC(=O)C1=C(C(C)C(Br)=CS1

Table 2: Physicochemical Properties of Precursor Compounds

Property	4-Bromo-3-methylthiophene-2-carboxylic acid	Methyl 4-bromo-3-methylthiophene-2-carboxylate
Molecular Weight	221.07 g/mol	235.10 g/mol [3]
Appearance	Solid	Solid[2]
Purity (Typical)	≥98%	≥97%[2]
Storage Temperature	4°C, under nitrogen	-

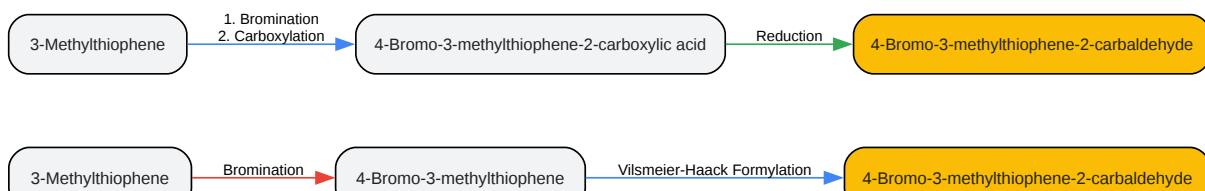
Synthetic Pathways

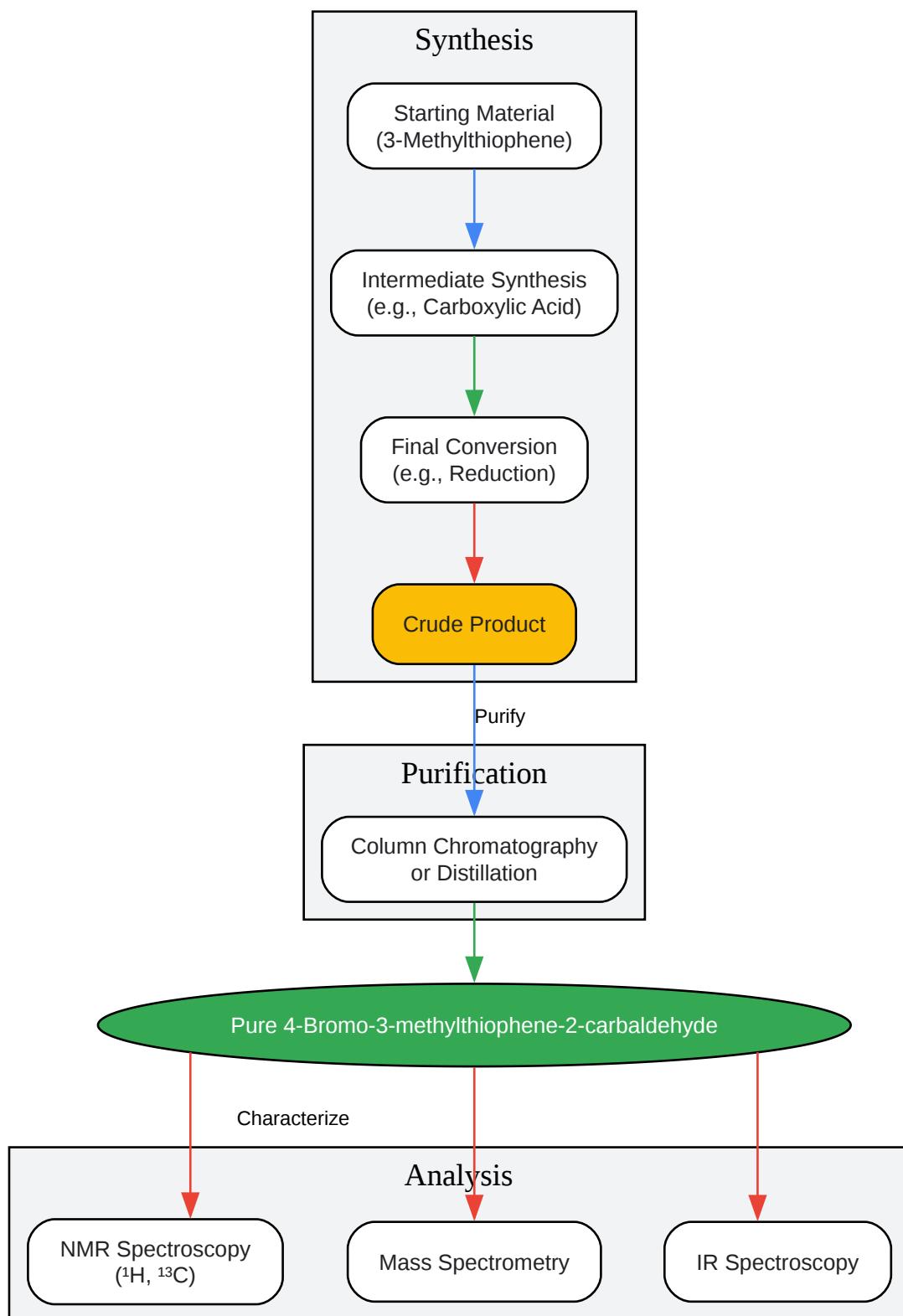
The synthesis of **4-Bromo-3-methylthiophene-2-carbaldehyde** can be approached through two primary logical pathways starting from commercially available 3-methylthiophene. The first

involves the synthesis of the corresponding carboxylic acid followed by its reduction. The second involves direct formylation of a brominated 3-methylthiophene derivative.

Synthesis via Carboxylic Acid Intermediate

This is a robust and common strategy for the preparation of aldehydes. It involves the synthesis of 4-Bromo-3-methylthiophene-2-carboxylic acid, which is then reduced to the desired aldehyde.



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References

- 1. CAS 265652-39-9: 4-Bromo-3-methyl-2-thiophenecarboxylic acid [cymitquimica.com]
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